

Isodecyl diphenyl phosphate vapor pressure and boiling point

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Compound of Interest

Compound Name: *Isodecyl diphenyl phosphate*

Cat. No.: *B118952*

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An In-depth Technical Guide to the Vapor Pressure and Boiling Point of **Isodecyl Diphenyl Phosphate**

For researchers, scientists, and drug development professionals, a thorough understanding of the physicochemical properties of compounds like **Isodecyl Diphenyl Phosphate** (IDPP) is fundamental. This guide provides a detailed overview of its vapor pressure and boiling point, presenting key data, experimental methodologies, and logical workflows.

Quantitative Data Summary

Isodecyl diphenyl phosphate (CAS No. 29761-21-5) is a commercial organophosphate ester known for its use as a flame retardant and plasticizer.^{[1][2]} Its low volatility is a key characteristic, but this also presents challenges in determining its boiling point and vapor pressure, as the substance tends to decompose at elevated temperatures.^{[3][4]}

The available quantitative data for the vapor pressure and boiling point of **isodecyl diphenyl phosphate** are summarized below. It is important to note the significant variability and uncertainty in the reported values, particularly for vapor pressure at ambient temperatures, which could be due to decomposition during measurements or differences in the composition of commercial mixtures.^[3]

Table 1: Vapor Pressure of Isodecyl Diphenyl Phosphate

Temperature (°C)	Temperature (K)	Vapor Pressure (Pa)	Vapor Pressure (mmHg)	Notes
20	293.15	3.8	0.0285	Estimated from experimental data extrapolation[3]
20	293.15	3.6×10^{-5}	2.7×10^{-7}	Estimated using a dataset for aryl phosphates[3]
25	298.15	2.1×10^{-3}	1.6×10^{-5}	Estimated via the Grain method from the boiling point[2][3][4]
28	301.15	9	0.0675	Reported on a Material Safety Data Sheet[3]
104	377.15	97	0.728	Reported on a Material Safety Data Sheet[3]
150	423.15	13	0.0975	Experimental value for a commercial product[3]
200	473.15	66 - 66.7	0.495 - 0.500	Experimental value for a commercial product[1][3][5]
205	478.15	2,990	22.4	Reported on a Material Safety Data Sheet[3]

250	523.15	1,716	12.87	Experimental value for a commercial product[3]
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Table 2: Boiling Point of Isodecyl Diphenyl Phosphate

Pressure (Pa)	Pressure (mmHg)	Boiling/Decomposition Temperature (°C)	Notes
1,330	10	245	Starts to decompose; not a true boiling point[1][3][6]
1,330	10	249	Decomposition temperature[4]
101,325	760	>245	A true boiling point cannot be determined due to decomposition[3]

Experimental Protocols

The determination of boiling points and vapor pressures for chemical substances is standardized by international guidelines, primarily those from the Organisation for Economic Co-operation and Development (OECD).

Boiling Point Determination (OECD Guideline 103)

OECD Guideline 103 describes several methods for determining the boiling point of a liquid, defined as the temperature at which its vapor pressure equals the standard atmospheric pressure (101.325 kPa).[7][8][9] Given that **isodecyl diphenyl phosphate** decomposes, these methods are used to determine its boiling temperature at reduced pressures.

Common methods include:

- **Dynamic Method:** The sample is heated, and the boiling point is the temperature at which the measured vapor pressure equals the applied external pressure. This method has the advantage of also being applicable to vapor pressure determination.[\[7\]](#)[\[9\]](#)
- **Distillation Method:** This method measures the temperature of the vapor during distillation, which corresponds to the boiling point.
- **Method according to Siwoloboff:** A small sample is heated in a tube alongside a thermometer. A sealed capillary tube, open at the bottom, is placed inside. The boiling point is the temperature at which a continuous stream of bubbles emerges from the capillary, and upon slight cooling, the liquid is suddenly sucked back into it.[\[10\]](#)
- **Differential Thermal Analysis (DTA) / Differential Scanning Calorimetry (DSC):** These thermal analysis techniques can also be used to determine the boiling point by detecting the endothermic transition associated with boiling.

Vapor Pressure Determination (OECD Guideline 104)

OECD Guideline 104 provides various methods for measuring vapor pressure across different ranges.[\[11\]](#)[\[12\]](#)[\[13\]](#)[\[14\]](#) The choice of method depends on the expected volatility of the substance. For low-volatility compounds like organophosphate esters, specific techniques are required.

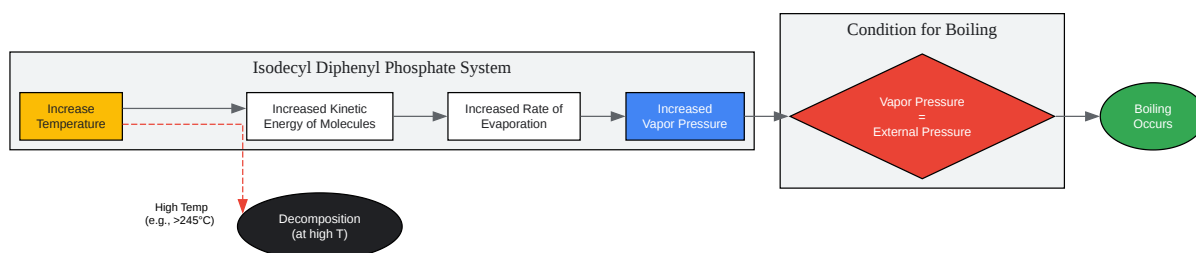
- **Static Method:** A degassed sample is introduced into a closed, evacuated system maintained at a constant temperature. The pressure that develops in the headspace after equilibrium is established between the liquid and vapor phases is measured directly.[\[15\]](#) This is a direct and reliable method for pressures down to approximately 10 Pa.
- **Effusion Method (Knudsen Cell):** This method is suitable for very low vapor pressures. It measures the rate of mass loss of a substance effusing through a small orifice in a cell under high vacuum. The vapor pressure is calculated from this rate.[\[11\]](#)[\[14\]](#)
- **Gas Saturation Method:** A stream of inert gas is passed slowly over the substance, allowing it to become saturated with its vapor. The amount of substance transported by the gas is determined, and from this, the partial pressure (vapor pressure) is calculated.[\[11\]](#)[\[14\]](#)

- **Capillary Gas Chromatography Retention Time (GC-RT) Method:** This is an indirect method used to determine the vapor pressures of organophosphate esters.[16][17][18] The retention time of the compound on a nonpolar GC column is compared to that of a series of reference compounds (e.g., n-alkanes) with known vapor pressures. The vapor pressure of the target compound is then interpolated from a calibration curve.

Mandatory Visualizations

Logical Relationship: Vapor Pressure and Temperature

The following diagram illustrates the fundamental relationship between the temperature of **isodecyl diphenyl phosphate** and its vapor pressure, highlighting the transition to boiling when the vapor pressure equals the external atmospheric pressure.

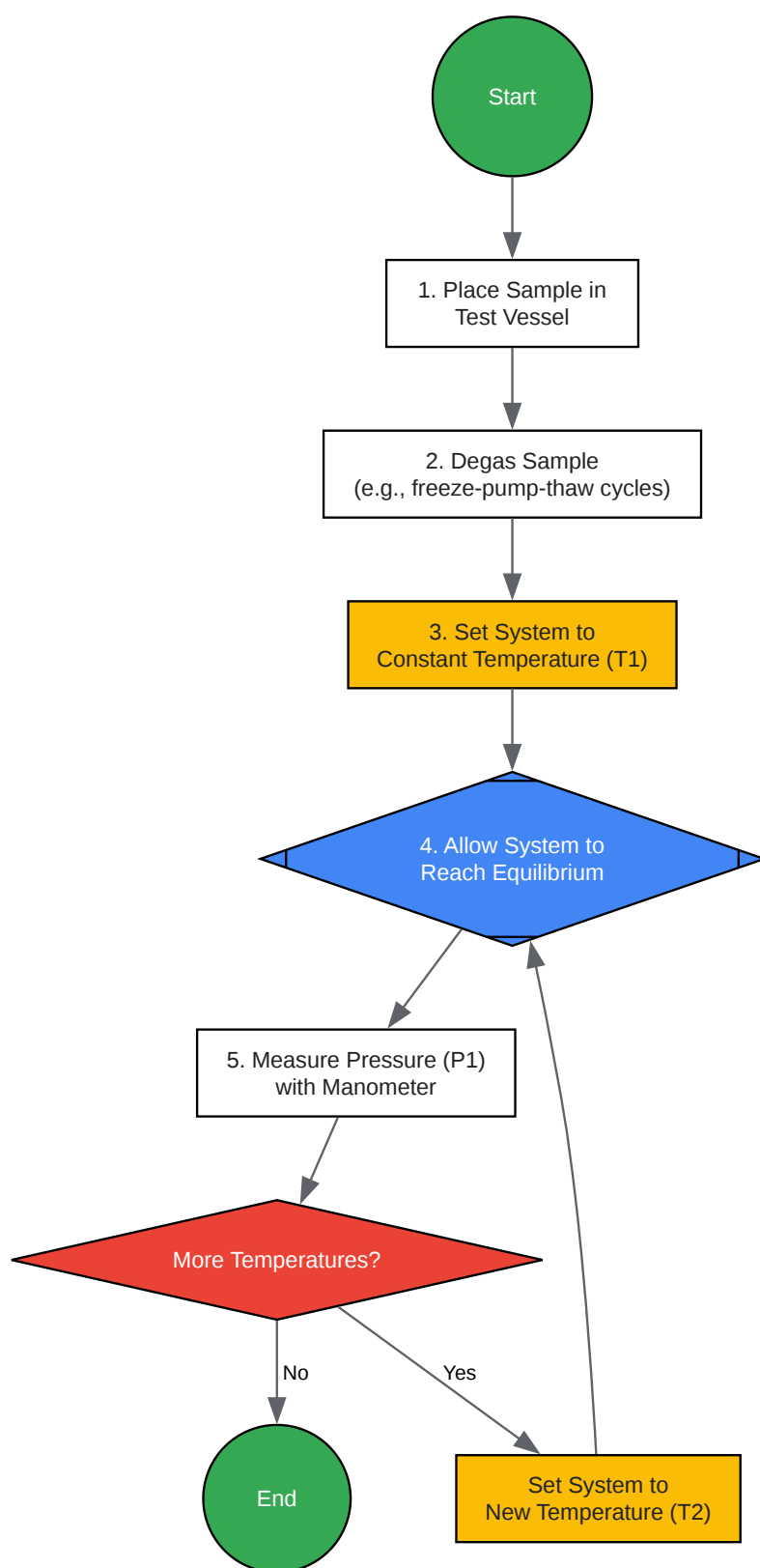


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Caption: Logical flow showing how temperature affects vapor pressure, leading to boiling.

Experimental Workflow: Static Method for Vapor Pressure (OECD 104)

This diagram outlines the key steps involved in determining vapor pressure using the static method, a primary technique described in OECD Guideline 104.



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Caption: Simplified workflow for the static method of vapor pressure determination.

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